

Personal protective equipment for handling 264W94

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 264W94

Cat. No.: B1244617

[Get Quote](#)

Essential Safety and Handling Guide for 264W94

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, use, and disposal of **264W94**, a potent ileal bile acid transporter (IBAT) inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of research activities. As no specific Safety Data Sheet (SDS) is publicly available for **264W94**, this guidance is based on best practices for handling potent pharmaceutical compounds and information on related thiazepine derivatives and IBAT inhibitors.

Hazard Identification and Risk Assessment

264W94 is a potent, pharmacologically active substance. While specific toxicity data is unavailable, it should be handled as a potentially hazardous compound. The primary risks are associated with inhalation, ingestion, and skin contact. Similar IBAT inhibitors have been associated with hepatotoxicity (liver injury) and bleeding due to fat-soluble vitamin deficiency[1][2]. Therefore, it is crucial to minimize all routes of exposure.

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **264W94**.

Operation	Required PPE	Specifications
Weighing and Handling of Powder	- Double Gloves- Lab Coat- Safety Goggles- Full-face Respirator with P100/FFP3 filter	- Nitrile or neoprene gloves.- Disposable, back-closing lab coat.- Chemical splash goggles.- Ensure proper fit and seal of the respirator.
Handling of Solutions	- Gloves- Lab Coat- Safety Glasses	- Nitrile or neoprene gloves.- Standard lab coat.- Safety glasses with side shields.
Cleaning and Decontamination	- Double Gloves- Lab Coat- Safety Goggles- Respirator (if aerosols may be generated)	- Nitrile or neoprene gloves.- Disposable lab coat.- Chemical splash goggles.- P100/FFP3 filter.

Engineering Controls

To minimize exposure, all handling of powdered **264W94** must be performed in a certified chemical fume hood or a containment glove box.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Control Measure	Description
Ventilation	Use a chemical fume hood with a face velocity of 80-120 feet per minute. For highly potent compounds, a containment glove box provides a higher level of protection.
Containment	Weighing and handling of the solid compound should be done on a disposable work surface within the ventilated enclosure to contain any spills.

Occupational Exposure Bands (OEB)

In the absence of a specific Occupational Exposure Limit (OEL) for **264W94**, a risk-based approach using Occupational Exposure Bands is recommended. Given its high potency,

264W94 would likely fall into OEB 4 or 5.

Occupational Exposure Band (OEB)	Exposure Range ($\mu\text{g}/\text{m}^3$)	Handling Requirements
OEB 4	>0.1 to <1	- Chemical fume hood or containment system.- Full PPE, including respiratory protection.
OEB 5	<0.1	- Full containment (glove box or isolator).- Dedicated facilities and equipment.

Experimental Protocol: Handling of **264W94** in a Laboratory Setting

This protocol outlines the general steps for the safe handling of **264W94** when preparing a solution for in vitro or in vivo studies.

Materials:

- **264W94** powder
- Appropriate solvent (e.g., DMSO, ethanol)
- Calibrated analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flasks and pipettes
- Vortex mixer or sonicator
- Personal Protective Equipment (as specified in the PPE table)

- Waste disposal bags and containers

Procedure:

- Preparation:
 - Ensure the chemical fume hood or glove box is clean and operational.
 - Cover the work surface with absorbent, disposable bench paper.
 - Don all required PPE.
- Weighing:
 - Carefully transfer the desired amount of **264W94** powder onto a pre-tared weighing paper or boat using a clean spatula.
 - Perform this step slowly to avoid creating airborne dust.
 - Record the exact weight.
- Solubilization:
 - Carefully transfer the weighed powder into a volumetric flask.
 - Add a small amount of the appropriate solvent to the weighing paper to rinse any residual powder and transfer it to the flask.
 - Add the remaining solvent to the desired volume.
 - Cap the flask and mix using a vortex mixer or sonicator until the compound is fully dissolved.
- Aliquoting and Storage:
 - Aliquot the solution into appropriately labeled vials.
 - Store the stock solution and aliquots at the recommended temperature, protected from light if necessary.

- Decontamination and Cleanup:
 - Wipe down the spatula, balance, and work surface with a suitable deactivating solution or 70% ethanol.
 - Dispose of all contaminated disposable items (gloves, bench paper, weighing paper) in a designated hazardous waste bag.

Disposal Plan

All waste contaminated with **264W94** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste, including used PPE, weighing paper, and contaminated labware, in a clearly labeled, sealed hazardous waste bag.
- Liquid Waste: Collect all unused solutions and solvent rinses in a designated, sealed, and clearly labeled hazardous waste container. Do not pour any waste containing **264W94** down the drain.
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

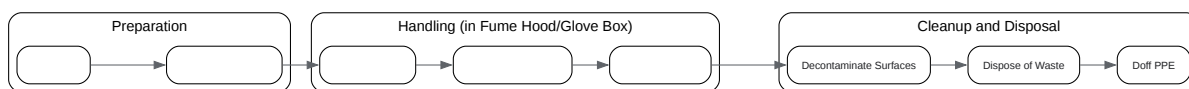
Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill:

- For small spills of powder, carefully cover with a damp paper towel to avoid raising dust.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Clean the spill area with a suitable decontaminating solution.
- Collect all cleanup materials in a sealed hazardous waste container.
- Report all spills to the laboratory supervisor and EHS office.

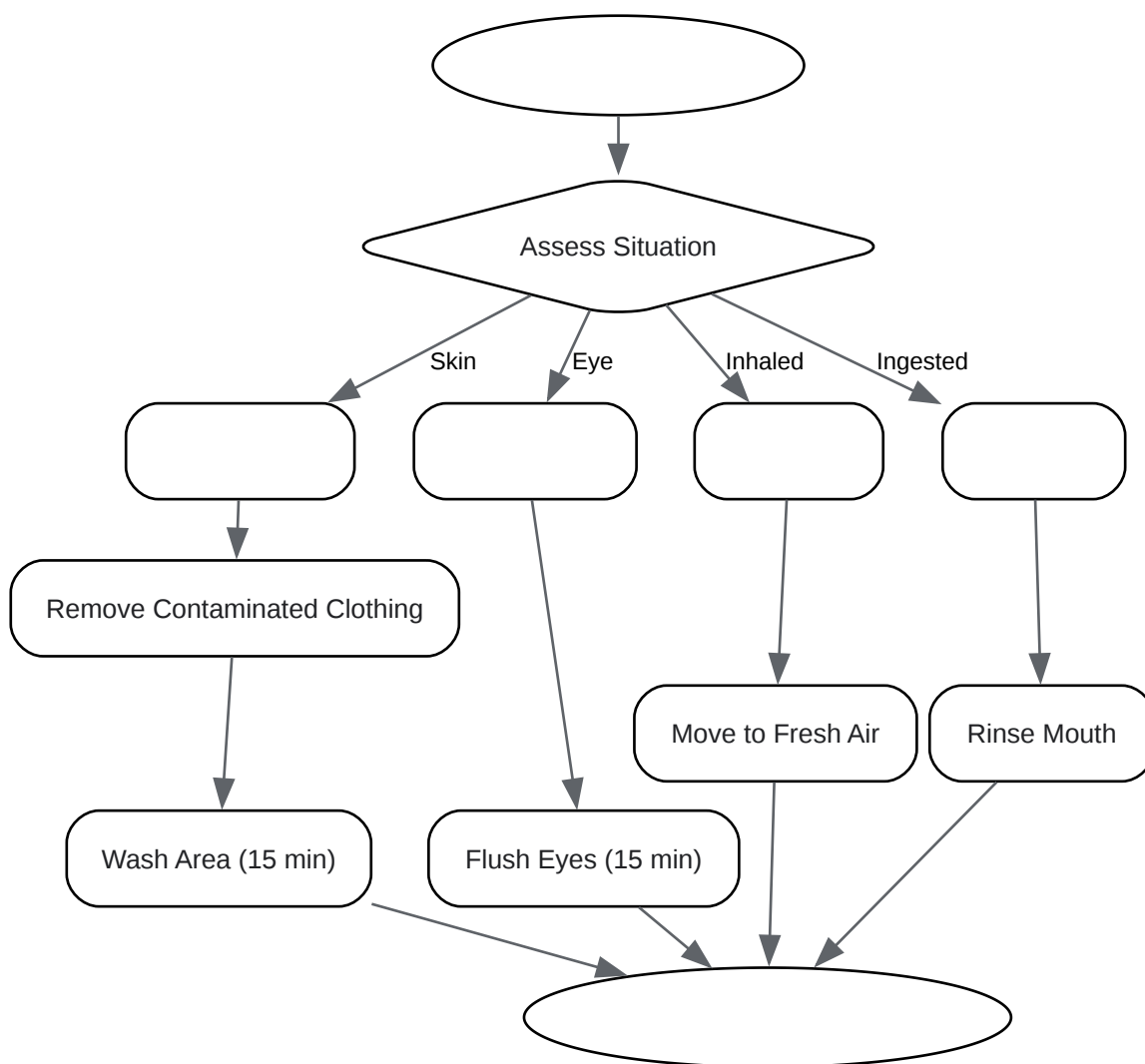
Visualized Workflows

The following diagrams illustrate the key workflows for handling **264W94** safely.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for handling **264W94**.



[Click to download full resolution via product page](#)

Caption: Logical flow for emergency response to exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Updated Labeling for IBAT Inhibitors Maralixibat and Odevixibat Related to Hepatotoxicity and the Fat-soluble Vitamin Deficiency Sequela of Bleeding [content.govdelivery.com]

- 2. contemporarypediatrics.com [contemporarypediatrics.com]
- 3. witpress.com [witpress.com]
- 4. Best Practices For Handling Potent APIs [outsourcedpharma.com]
- 5. aiha.org [aiha.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 264W94]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1244617#personal-protective-equipment-for-handling-264w94>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com